Application Note: High-Purity Crystallization of 3-(2-Hydroxypropan-2-yl)benzoic Acid

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Compound of Interest

Compound Name:	*3-(2-Hydroxypropan-2-yl)benzoic acid*
CAS No.:	*40912-34-3*
Cat. No.:	*B373737*

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Executive Summary

3-(2-Hydroxypropan-2-yl)benzoic acid (CAS: 380430-53-5, often referred to as the "hydrolysis product" or Intermediate 2) is a critical precursor in the synthesis of Enzalutamide (Xtandi), a potent androgen receptor antagonist used in prostate cancer therapy. The purity of this intermediate directly impacts the yield and impurity profile of the final API.

This guide details the crystallization strategies required to achieve >99.5% purity. Unlike simple benzoic acid derivatives, the presence of the tertiary alcohol moiety introduces a specific stability challenge: acid-catalyzed dehydration. Consequently, standard high-temperature or strong-acid crystallization methods must be adapted to prevent the formation of the alkene impurity (3-(prop-1-en-2-yl)benzoic acid).

Physicochemical Profile & Solubility

Understanding the molecule's behavior is the prerequisite for designing a robust process.

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Parameter	Characteristic	Implication for Process
Functional Groups	Carboxylic Acid (C3-position), Tertiary Alcohol (dimethyl carbinol).	Dual polarity; pH-switchable solubility; Thermal sensitivity.
pKa	~4.2 (Carboxylic Acid)	Soluble in aqueous base (pH > 6); Precipitates at pH < 3.
Stability	Sensitive	The tertiary alcohol dehydrates to an alkene under strong acidic conditions + heat (>40°C).
Solubility (High)	Methanol, Ethanol, THF, Ethyl Acetate.	Good solvents for dissolution.
Solubility (Low)	Water (Acid form), n-Heptane, Toluene.	Good anti-solvents.

Protocol A: Reactive Crystallization (Crude Isolation)

Objective: Isolation of the target molecule from the ester hydrolysis reaction mixture (e.g., from methyl 3-(2-hydroxypropan-2-yl)benzoate). This step utilizes a "pH-swing" mechanism to reject non-acidic organic impurities.

Mechanism

The molecule exists as a water-soluble carboxylate salt at high pH. Acidification converts it to the insoluble free acid. The Critical Process Parameter (CPP) here is Temperature and Final pH. Dropping the pH too low (<1.0) or too fast generates heat, triggering dehydration.

Workflow Diagram

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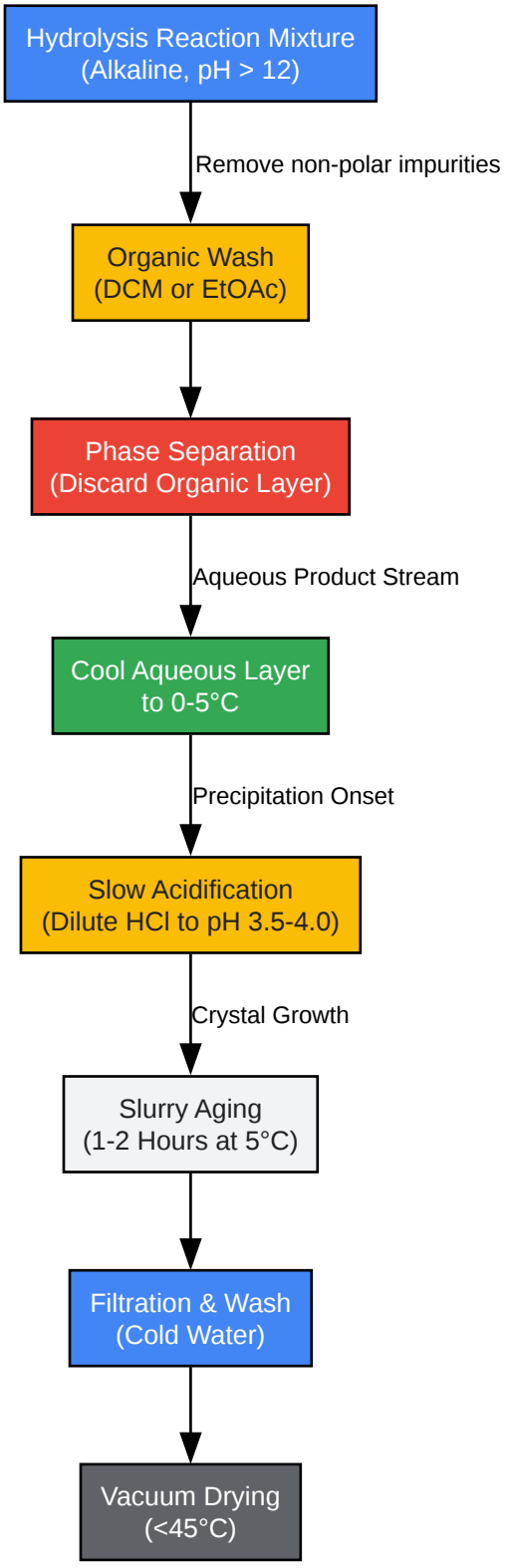

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Caption: Figure 1.[1][2] Reactive crystallization workflow emphasizing temperature control to prevent dehydration.

Step-by-Step Protocol

- Preparation: Start with the alkaline hydrolysis mixture (containing the sodium salt of the product).
- Impurity Wash: Extract the aqueous alkaline solution with Ethyl Acetate (1:1 v/v) to remove unreacted esters or non-acidic byproducts. Discard the organic layer.
- Thermal Control: Cool the aqueous phase to 0–5°C.
  - Why: Low temperature increases the energy barrier for the dehydration reaction.
- Acidification (The Critical Step):
  - Slowly add 2N HCl (or 10% H_2SO_4) dropwise.
  - Maintain internal temperature <10°C.
  - Target pH: Adjust to pH 3.5 – 4.0.
  - Note: Do not drive pH to 1.0. The product precipitates effectively at pH 3.5 due to the common ion effect, while minimizing acid catalysis of the alcohol.
- Aging: Stir the resulting white slurry at 0–5°C for 2 hours. This allows Ostwald ripening, improving filterability.
- Isolation: Filter under vacuum. Wash the cake with cold water (3x cake volume) to remove inorganic salts (NaCl/Na_2SO_4).
- Drying: Dry in a vacuum oven at 40°C max.

Protocol B: Anti-Solvent Recrystallization (Polishing)

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Objective: Removal of trace "starting material" (3-acetylbenzoic acid) and any dehydration impurities formed during isolation.

Solvent System Selection

- Solvent: Ethyl Acetate (EtOAc) - Excellent solubility for the product and polar impurities.
- Anti-Solvent: n-Heptane - Poor solubility for the product; keeps non-polar impurities in solution or forces product out selectively depending on the ratio.

Workflow Diagram



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Caption: Figure 2. Anti-solvent crystallization utilizing Ethyl Acetate and n-Heptane for final polishing.

Step-by-Step Protocol

- Dissolution:
  - Suspend crude solid in Ethyl Acetate (3 mL per gram of solid).
  - Heat gently to 40–45°C. Do not reflux (boiling point of EtOAc is 77°C, which is too high for long-term stability of this tertiary alcohol).
  - Ensure complete dissolution.[3]
- Polish Filtration: Filter the warm solution through a 0.45 µm PTFE membrane to remove dust or insoluble salts.
- Seeding:
  - Cool the filtrate to 35°C.

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- Add seed crystals (0.5% w/w) of high-purity **3-(2-hydroxypropan-2-yl)benzoic acid**.
- Stir for 30 minutes to establish a seed bed.

- Anti-Solvent Addition:
  - Slowly add n-Heptane (ratio: 2 mL per gram of starting solid) over 1 hour.
  - Maintain temperature at 30–35°C.
- Cooling:
  - Ramp temperature down to 0°C at a rate of 5°C per hour.
  - Why: Slow cooling prevents "oiling out" (liquid-liquid phase separation) which traps impurities.
- Final Isolation:
  - Filter the crystalline solid.[3][4][5]
  - Wash with a cold mixture of EtOAc/Heptane (1:3 v/v).
  - Dry under vacuum at 40°C.

Analytical Controls & Troubleshooting

Quality Control Table

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Test	Method	Acceptance Criteria	Note
Purity	HPLC (C18 Column, ACN/Water gradient)	> 99.5%	Monitor RRT of alkene impurity.
Alkene Impurity	HPLC	< 0.10%	Dehydration product (3-(prop-1-en-2-yl)benzoic acid).
Solvent Residue	GC-Headspace	< 5000 ppm (EtOAc)	Class 3 solvent limit.
Water Content	Karl Fischer (KF)	< 0.5%	Ensure dryness for next synthetic step.

Troubleshooting Guide

- Issue: Material "Oils Out" during Recrystallization.
  - Cause: Adding anti-solvent too fast or temperature too high.
  - Fix: Re-heat to dissolve oil. Add more seed crystals. Cool slower. Increase the ratio of EtOAc slightly.
- Issue: High Alkene Impurity (>0.5%).
  - Cause: Acidification pH was too low (<1) or drying temperature >50°C.
  - Fix: Reprocess via Protocol A, ensuring pH stops at 3.5 and temperature stays <5°C.
- Issue: Low Yield.
  - Cause: Product loss in mother liquor due to high solubility in EtOAc.
  - Fix: Increase the volume of n-Heptane or lower the final isolation temperature to -5°C.

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